

Safe Disposal of N,N'-Diisopropylcarbodiimide (DIC): A Comprehensive Guide

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Compound of Interest

Compound Name: *N,N'*-Diisopropylcarbodiimide

Cat. No.: B031134

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Introduction

N,N'-Diisopropylcarbodiimide (DIC) is a widely utilized coupling reagent in organic synthesis, particularly in peptide and amide bond formation. Its liquid form offers handling advantages over solid carbodiimides like DCC. However, DIC is a hazardous chemical, classified as flammable, highly toxic, corrosive, and a potent sensitizer.^{[1][2][3][4][5]} Improper handling and disposal can lead to significant safety and environmental risks. This guide provides essential, step-by-step procedures for the safe disposal of DIC, targeting researchers, scientists, and drug development professionals. It includes immediate safety information, operational plans for waste handling, and a detailed protocol for chemical neutralization prior to disposal.

Immediate Safety and Hazard Information

Before handling DIC, it is crucial to be aware of its associated hazards:

- **Flammability:** DIC is a flammable liquid with a flashpoint of approximately 33°C.^[6] Vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source.^{[3][7]}
- **Toxicity:** It is fatal if inhaled and toxic if it comes into contact with skin.^{[1][3][4]} Exposure can cause severe eye damage and irritation to the skin and respiratory system.^{[2][3]}
- **Sensitization:** DIC is a known strong skin sensitizer and may cause allergic skin reactions or asthma-like symptoms if inhaled.^{[1][2][3][5]}

- Reactivity: It reacts with water, acids, and oxidizing agents.[4][7] The reaction with water forms N,N'-diisopropylurea.[7]

Always work in a well-ventilated chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[1][2][8]

Quantitative Data for N,N'-Diisopropylcarbodiimide

The following table summarizes key quantitative data for DIC, essential for safe handling and storage.

Property	Value	Citations
CAS Number	693-13-0	[4][7]
Molecular Formula	C ₇ H ₁₄ N ₂	[5][9]
Molar Mass	126.20 g/mol	[5]
Appearance	Colorless to yellow liquid	[7][9]
Density	0.806 - 0.815 g/mL at 20-25°C	[5][7][9]
Boiling Point	145-148 °C	[5][7][9]
Flash Point	~33 °C (93 °F)	[6][9]
Vapor Pressure	5.1 - 9.79 mmHg at 25°C	[7]
Storage Temperature	2-8°C, under inert gas, moisture sensitive	[1][9]

Disposal Procedures

The primary and mandatory method for disposing of DIC is through a licensed and approved hazardous waste disposal company.[1][4][10] This applies to unused (virgin) product, contaminated materials, and empty containers.

Operational Plan: Standard Disposal

- Segregation: Keep DIC waste separate from all other waste streams. Do not mix it with other solvents or chemicals.[\[1\]](#)
- Labeling: Ensure the waste container is clearly and accurately labeled as "Hazardous Waste: **N,N'-Diisopropylcarbodiimide**" and includes appropriate hazard symbols (e.g., flammable, toxic, corrosive).
- Containerization: Use a dedicated, properly sealed, and compatible container. Leave the original product in its container if possible.[\[1\]](#) Handle uncleaned empty containers as you would the product itself.[\[1\]](#)
- Storage: Store the waste container in a designated, well-ventilated, and cool secondary containment area, away from heat, sparks, and incompatible materials like acids and oxidizers.[\[1\]](#)[\[3\]](#)
- Arrangement for Pickup: Contact your institution's Environmental Health & Safety (EHS) office or a licensed chemical waste contractor to arrange for pickup and disposal in accordance with all local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: Chemical Neutralization (Quenching) of DIC Waste

For laboratory settings, small quantities of residual DIC in reaction vessels or dilute waste streams can be chemically neutralized (quenched) to a less hazardous byproduct (N,N'-diisopropylurea) before being collected for final disposal. Carbodiimides are known to be decomposed by aqueous acids.[\[1\]](#) This protocol outlines a method for quenching DIC with a dilute acid solution.

Disclaimer: This procedure should be performed with extreme caution in a chemical fume hood with appropriate PPE. It is intended for trained laboratory personnel. Always consult your institution's safety protocols before proceeding. The final neutralized mixture must still be disposed of as hazardous waste.

Objective: To hydrolyze residual **N,N'-Diisopropylcarbodiimide** (DIC) into the more stable and less reactive N,N'-diisopropylurea.

Materials:

- DIC waste (e.g., residual amounts in a reaction flask).
- A suitable solvent for dilution if needed (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM)).
- 1 M Acetic Acid solution.
- Stir plate and stir bar.
- Appropriate reaction vessel (e.g., round-bottom flask) of a size at least 5 times the volume of the waste.
- Ice bath.

Methodology:

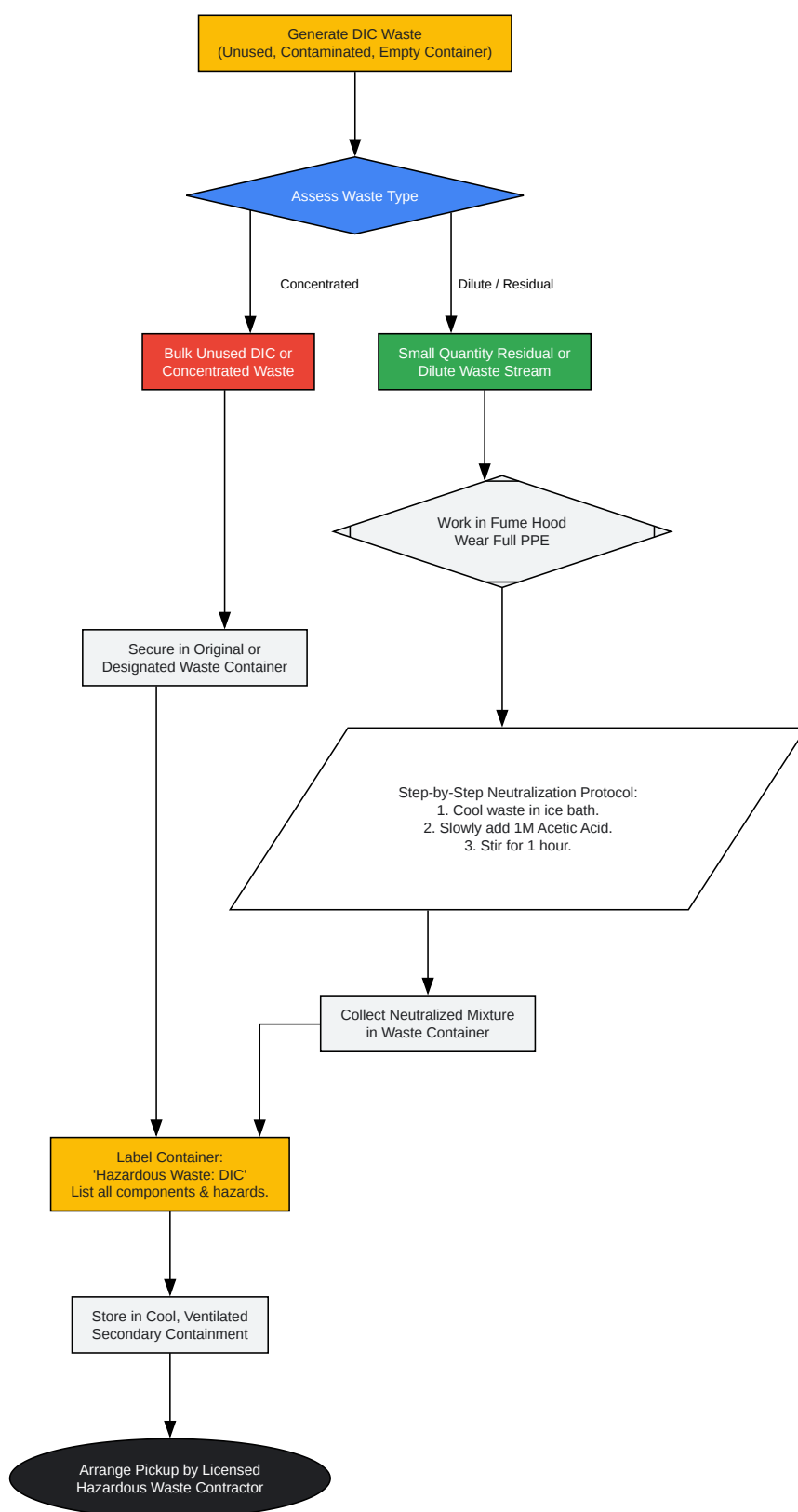
- Preparation:
 - Place the reaction vessel containing the DIC waste on a stir plate within a certified chemical fume hood.
 - If the DIC is concentrated, dilute it carefully with an equal volume of a compatible solvent like THF to better manage the reaction exotherm.
 - Begin stirring the solution.
 - Place the reaction vessel in an ice bath to cool.
- Quenching Reaction:
 - Slowly, add the 1 M acetic acid solution dropwise to the stirring, cooled DIC solution. A significant exotherm may be observed. Maintain a slow addition rate to keep the temperature under control.
 - Stoichiometry: A general rule is to add at least 2 molar equivalents of water (from the aqueous acid) for every mole of DIC. Using a dilute acid like 1 M acetic acid ensures a

sufficient excess of water and catalyzes the hydrolysis.

- Continue stirring the mixture in the ice bath for at least 1 hour after the addition is complete to ensure the reaction goes to completion.
- Verification (Optional but Recommended):
 - The disappearance of the characteristic N=C=N stretch of the carbodiimide group (around 2117 cm^{-1}) can be monitored by infrared (IR) spectroscopy to confirm the completion of the reaction.
- Final Disposal:
 - Once the reaction is complete, allow the mixture to warm to room temperature.
 - Transfer the neutralized mixture to a designated hazardous waste container.
 - Label the container appropriately (e.g., "Neutralized **N,N'-Diisopropylcarbodiimide** waste in Acetic Acid/THF") and include all components.
 - Arrange for pickup and disposal through your institution's EHS office or a licensed waste contractor. Do not pour the neutralized mixture down the drain.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow and decision-making process for the proper disposal of **N,N'-Diisopropylcarbodiimide**.



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Caption: Logical workflow for the safe disposal of **N,N'-Diisopropylcarbodiimide**.

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